

NITD-349: A Technical Guide to a Promising Anti-Tuberculosis Agent

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Compound of Interest

Compound Name: NITD-349
Cat. No.: B15563282

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Abstract

NITD-349, an indolcarboxamide derivative, has emerged as a potent preclinical candidate for the treatment of tuberculosis, including multidrug-resistant strains. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **NITD-349**. It details the compound's mechanism of action as an inhibitor of the essential mycobacterial membrane protein MmpL3, crucial for cell wall biosynthesis. This guide also includes a plausible synthetic route, summaries of key quantitative data, and detailed experimental protocols for the evaluation of its antimycobacterial properties.

Chemical Structure and Properties

NITD-349, with the chemical name N-(4,4-dimethylcyclohexyl)-4,6-difluoro-1H-indole-2-carboxamide, is a member of the indolcarboxamide class of compounds.^[1] Its structure is characterized by a difluorinated indole core linked via an amide bond to a dimethylcyclohexyl moiety.

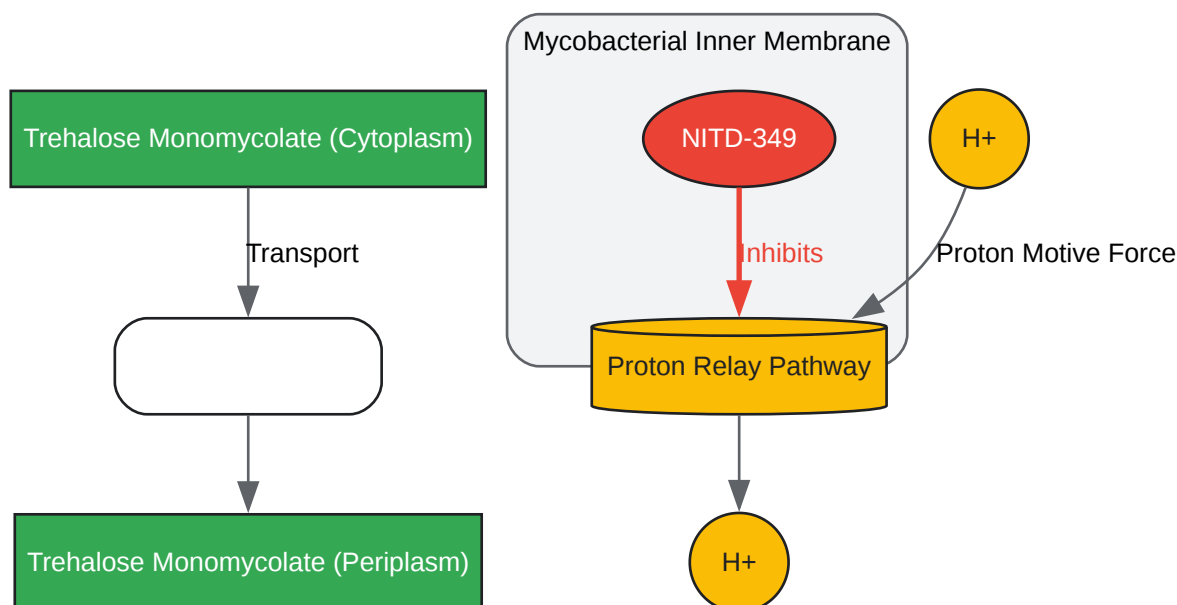
Table 1: Physicochemical Properties of **NITD-349**

Property	Value	Reference
CAS Number	1473450-62-2	[2]
Molecular Formula	C ₁₇ H ₂₀ F ₂ N ₂ O	[2]
Molecular Weight	306.35 g/mol	[2]
Appearance	Solid	[2]

Mechanism of Action: Targeting MmpL3

NITD-349 exerts its potent bactericidal activity by targeting the *Mycobacterium tuberculosis* membrane protein MmpL3.[2][3] MmpL3 is an essential transporter responsible for translocating trehalose monomycolate (TMM), a key precursor for mycolic acids, from the cytoplasm to the periplasmic space for the construction of the mycobacterial cell wall.[4][5]

The inhibitory action of **NITD-349** is highly specific. It binds deep within the central transmembrane channel of MmpL3, inducing conformational changes in the protein.[4][6] This binding disrupts a critical proton relay pathway necessary for the transport function of MmpL3.[4][6] Specifically, the amide and indole nitrogens of **NITD-349** interact with and "clamp" the residue Asp645, effectively blocking the proton motive force that drives TMM export.[4][6]



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Mechanism of MmpL3 Inhibition by **NITD-349**.

Biological Activity and Efficacy

NITD-349 demonstrates potent activity against both replicating and intramacrophage *M. tuberculosis*, including multidrug-resistant (MDR) strains.[2]

Table 2: In Vitro Activity of **NITD-349**

Parameter	Organism/Strain	Value	Reference
MIC ₅₀	<i>M. tuberculosis</i> H37Rv	23 nM	[2][3]
MIC Range	MDR <i>M. tuberculosis</i> strains	0.04 - 0.08 µM	[2]
Binding Affinity (Kd)	MmpL3	0.05 µM	[7]

In vivo studies have confirmed the efficacy of **NITD-349** in murine models of both acute and chronic tuberculosis infection.[2]

Table 3: In Vivo Efficacy of **NITD-349** in an Acute Murine Model

Dosage (mg/kg)	Treatment Duration	Log CFU Reduction in Lung Tissue	Reference
12.5	4 weeks	0.9	[2]
50	4 weeks	3.4	[2]
100	4 weeks	2.38	[2]

Studies have also shown that the bactericidal activity of **NITD-349** is inoculum-dependent, with higher efficacy observed in low-density cultures.[5] Combination therapy with isoniazid, another anti-tubercular agent that targets mycolic acid synthesis, has been shown to increase the kill rate and prevent the emergence of resistant mutants.[5][8]

Pharmacokinetic Properties

NITD-349 exhibits favorable pharmacokinetic profiles in various animal models, supporting its potential for oral administration.[\[1\]](#)[\[2\]](#)

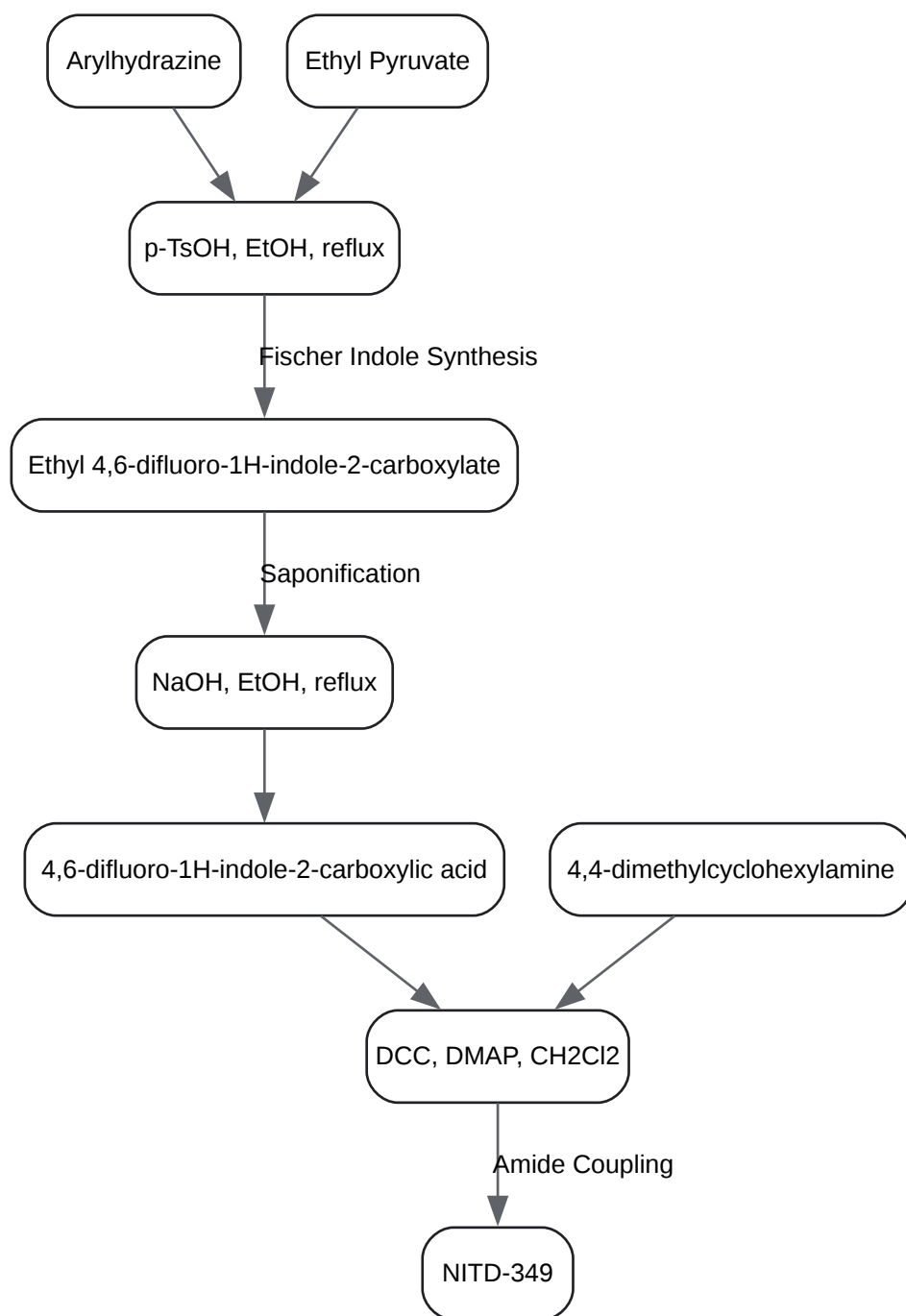
Table 4: Pharmacokinetic Parameters of **NITD-349**

Parameter	Species	Value	Reference
Oral Bioavailability	Mouse	51-53%	[9]
Metabolic Clearance	Mouse and Human Hepatic Microsomes	Moderate	[2]
Half-life	Mouse	4.5 - 6 hours	[9]

Experimental Protocols

Proposed Synthesis of **NITD-349**

While a detailed, step-by-step synthesis is not publicly available, a plausible synthetic route for N-(4,4-dimethylcyclohexyl)-4,6-difluoro-1H-indole-2-carboxamide can be derived from general methods for indole-2-carboxamide synthesis.[\[6\]](#)



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Proposed Synthetic Workflow for **NITD-349**.

Methodology:

- Fischer Indole Synthesis: Reacting an appropriate arylhydrazine with ethyl pyruvate in the presence of a catalytic amount of p-toluenesulfonic acid (pTsOH) in ethanol under reflux

conditions would yield ethyl 4,6-difluoro-1H-indole-2-carboxylate.[6]

- Saponification: The resulting ester is then hydrolyzed to the corresponding carboxylic acid, 4,6-difluoro-1H-indole-2-carboxylic acid, using a base such as sodium hydroxide in ethanol under reflux.[6]
- Amide Coupling: Finally, the carboxylic acid is coupled with 4,4-dimethylcyclohexylamine using standard peptide coupling reagents like N,N'-dicyclohexylcarbodiimide (DCC) and 4-dimethylaminopyridine (DMAP) in a solvent such as dichloromethane to afford the final product, **NITD-349**.[6]

Determination of Minimum Inhibitory Concentration (MIC)

Protocol:

- Mycobacterium tuberculosis H37Rv is cultured in Middlebrook 7H9 broth supplemented with OADC.
- The bacterial culture is diluted to a starting optical density (OD) of 0.02.
- Serial dilutions of **NITD-349** (from a 10 mM stock in DMSO) are prepared in the culture medium.
- The bacterial suspension is added to the wells of a microplate containing the different concentrations of **NITD-349**.
- The plates are incubated for 5 days.
- The MIC₅₀ is defined as the lowest concentration of the compound that inhibits 50% of bacterial growth.[2]

Kill Kinetic Assay

Protocol:

- A culture of M. tuberculosis H37Rv is grown to mid-log phase.

- The culture is then diluted to a theoretical OD₆₀₀ of 0.001 in fresh Middlebrook 7H9 medium containing various concentrations of **NITD-349**.
- Cultures are incubated at 37°C.
- At specified time points (e.g., days 0, 3, 7, 14, 21), aliquots are taken from each culture.
- Serial dilutions of the aliquots are plated on Middlebrook 7H10 agar plates.
- Colony-forming units (CFUs) are enumerated after 3-4 weeks of incubation at 37°C.[5][10]

In Vivo Efficacy in an Acute Murine Model

Protocol:

- Mice are infected intranasally with a low dose of *M. tuberculosis* (e.g., 1000 CFU).
- One week post-infection, treatment is initiated.
- Mice are orally administered a daily dose of **NITD-349** (e.g., 12.5, 25, 50 mg/kg) for 4 weeks.
- At the end of the treatment period, mice are euthanized, and their lungs are harvested.
- The lungs are homogenized, and serial dilutions are plated on Middlebrook 7H11 agar to determine the bacterial load (CFU).[2]

Conclusion

NITD-349 is a highly promising anti-tuberculosis agent with a novel mechanism of action, potent bactericidal activity against drug-sensitive and drug-resistant strains, and favorable pharmacokinetic properties. Its ability to target the essential MmpL3 transporter makes it a valuable candidate for further development in the fight against tuberculosis. The data presented in this technical guide underscores the potential of **NITD-349** as a component of future combination therapies for this global health threat.

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